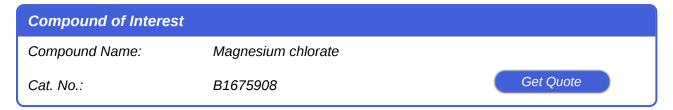


## Protocol for the Safe Handling and Storage of Magnesium Chlorate

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For Researchers, Scientists, and Drug Development Professionals

## **Application Notes**

**Magnesium chlorate** (Mg(ClO<sub>3</sub>)<sub>2</sub>) is a powerful oxidizing agent commonly encountered as a white, deliquescent crystalline solid or powder.[1][2] It is highly soluble in water and acetone.[3] Due to its strong oxidizing nature, it poses a significant fire and explosion risk, especially when in contact with organic materials, heat, or other incompatible substances.[1][4] This document provides detailed protocols for the safe handling, storage, and emergency procedures related to **magnesium chlorate** to minimize risks in a laboratory setting.

#### **Physicochemical and Hazard Data**



| Property            | Value                                 | Reference |
|---------------------|---------------------------------------|-----------|
| Chemical Formula    | Mg(ClO <sub>3</sub> ) <sub>2</sub>    | [3]       |
| Molar Mass          | 191.20 g/mol                          | [3]       |
| Appearance          | White deliquescent crystals or powder | [1][2][4] |
| Melting Point       | 35 °C (95 °F; 308 K)<br>(hexahydrate) | [3]       |
| Boiling Point       | Decomposes at 120 °C (248 °F; 393 K)  | [3]       |
| Solubility in water | 135 g/100 ml (20 °C)                  | [3]       |
| UN Number           | 2723                                  | [3]       |

| Hazard Statement                 | Code    |
|----------------------------------|---------|
| May intensify fire; oxidizer     | H272[5] |
| Causes skin irritation           | H315[5] |
| Causes serious eye irritation    | H319[5] |
| May cause respiratory irritation | H335[5] |

# Experimental Protocols Personal Protective Equipment (PPE)

Before handling magnesium chlorate, ensure the following PPE is worn:

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[2]
- Skin Protection: Wear a lab coat, and chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected before use.[2] Contaminated clothing may become a fire risk when dry and should be removed and washed promptly.[1]



- Respiratory Protection: If there is a risk of dust formation or exceeding exposure limits, use a full-face respirator with an appropriate particulate filter.[2]
- Footwear: Closed-toe shoes are mandatory.

#### **Handling Procedures**

- Ventilation: Handle **magnesium chlorate** in a well-ventilated area, preferably within a chemical fume hood to minimize dust inhalation.[2][6]
- Avoiding Contamination: Keep combustibles such as wood, paper, and oil away from the handling area.[1][4] Use spark-proof tools and explosion-proof equipment.[2]
- Dispensing: When weighing or transferring the solid, do so carefully to avoid generating dust.
   [6]
- Heating: Avoid heating magnesium chlorate, as it can decompose explosively.[1]
   Decomposition begins at 120 °C, producing magnesium chloride and oxygen.[3][7][8][9][10]
- Housekeeping: Maintain good housekeeping practices to prevent the accumulation of dust on surfaces.

#### **Storage Protocol**

- Container: Store in a tightly closed, original container in a cool, dry, and well-ventilated area.
   [6][11][12] The container should be clearly labeled with the chemical name and hazard symbols.[11]
- Location: Store away from direct sunlight and sources of heat or ignition.[5][6] Do not store near combustible or flammable materials.[6]
- Incompatible Materials: Magnesium chlorate is a strong oxidizer and must be stored separately from the following substances to prevent violent reactions:
  - Ammonium salts[2][4]
  - Powdered metals (e.g., aluminum)[2][4]



- Sulfur, silicon, and sulfides[2][4]
- Organic materials and acids[2][4]
- Copper(I) sulfide (explosive reaction)[2][4]
- Antimony(III) sulfide, arsenic(III) sulfide, tin(II) sulfide, and tin(IV) sulfide (incandescent reaction)[2][4]

#### **Spill and Waste Disposal**

- · Small Dry Spill:
  - Evacuate personnel from the immediate area.[2]
  - Wearing appropriate PPE, use a clean shovel to carefully place the spilled material into a clean, dry, and covered container.[1][4]
  - Move the container from the spill area.[1][4]
- Large Spill:
  - Isolate the spill or leak area for at least 25 meters (75 feet) for solids.[1][4]
  - Consider an initial downwind evacuation for at least 100 meters (330 feet).[1][4]
  - Use a dust suppressant if necessary and avoid generating dust.[6]
- Waste Disposal: Dispose of magnesium chlorate and any contaminated materials in accordance with local, state, and federal regulations. Do not dispose of it with regular laboratory waste.

#### **Emergency Procedures**

- Fire:
  - In case of a small fire, use water. Do not use dry chemicals, foams, CO<sub>2</sub>, or Halon®.[1][4]
  - For a large fire, flood the area with water from a distance.[1][4]



- If a tank or large container is involved, fight the fire from a maximum distance or use unmanned hose holders. Cool the containers with flooding quantities of water.[1][4]
- Be aware that containers may explode when heated.[1]
- First Aid:
  - Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration (do not use mouth-to-mouth). Seek immediate medical attention.[1][2]
  - Skin Contact: Immediately flush the skin with running water for at least 20 minutes.
     Remove contaminated clothing. Seek medical attention if irritation persists.[1][2]
  - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes,
     occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[2]
  - Ingestion: Do not induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[2]

### **Visual Workflow and Logical Relationships**

Caption: Workflow for the safe handling and storage of **magnesium chlorate**.

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